

Application Notes and Protocols: 5-Cyclohexadecen-1-one in Fragrance Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Cyclohexadecen-1-one

Cat. No.: B1217015

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **5-Cyclohexadecen-1-one**, a widely utilized macrocyclic musk in the fragrance industry, for its application in fragrance formulation. This document outlines its chemical and physical properties, olfactory profile, performance data, and detailed protocols for its evaluation.

Introduction

5-Cyclohexadecen-1-one, also known by trade names such as Ambretone® and Velvione™, is a synthetic macrocyclic musk valued for its persistent, powdery, and warm musk aroma.[1][2] Its chemical structure imparts significant stability and substantivity, making it a versatile ingredient in a wide array of fragranced products, from fine fragrances to laundry detergents.[1][2] This document serves as a technical guide for the effective incorporation and evaluation of **5-Cyclohexadecen-1-one** in fragrance formulations.

Chemical and Physical Properties

Proper understanding of the physicochemical properties of **5-Cyclohexadecen-1-one** is crucial for its effective use in formulation and for predicting its behavior in different product matrices.

Property	Value	Reference(s)
Chemical Name	5-Cyclohexadecen-1-one	[3]
CAS Number	37609-25-9	[4]
Molecular Formula	C ₁₆ H ₂₈ O	[4]
Molecular Weight	236.4 g/mol	[4]
Appearance	Colorless liquid that may crystallize at room temperature.	[4]
Odor Profile	Powdery, musky, with sweet, floral, and amber undertones.	[5][6]
Odor Detection Threshold	0.6 ng/L in air	[4]
Boiling Point	300°C (572°F)	[4]
Flash Point	160°C (320°F)	[4]
Vapor Pressure	0.0013 hPa (at 20°C)	[7]
log P	>6.00	[4]

Olfactory Profile and Application

5-Cyclohexadecen-1-one is a foundational base note in modern perfumery, contributing to the longevity and overall structure of a fragrance. Its characteristic powdery musk scent provides a soft, clean, and warm background that enhances and fixes other fragrance notes.[1] It is particularly effective in fine fragrances, where it imparts a sophisticated and long-lasting trail, and in laundry care products, due to its excellent substantivity on fabrics.[1][2]

Recommended Use Levels:

Application	Typical Use Level (%)
Fine Fragrance	0.2 - 4
Fabric Softener	0.1 - 1.5
Liquid Detergent	0.05 - 0.5
Shampoo	0.05 - 0.5
Soap	0.1 - 1.0
Antiperspirant	0.05 - 0.5

Data compiled from industry technical datasheets.

Performance Data

Stability

The stability of a fragrance ingredient is critical for its performance in various consumer product bases, which can range in pH and composition. **5-Cyclohexadecen-1-one** exhibits broad stability across a range of typical product matrices.

Product Matrix	pH	Stability	Reference(s)
Fine Fragrance (Alcoholic)	N/A	Good	[8] [9]
Fabric Softener	3	Good	[8] [9]
Antiperspirant	3.5	Good	[8] [9]
Toiletry Applications (e.g., lotions)	6	Good	[8] [9]
Liquid Detergent	9	Good	[8] [9]
Soap	10	Good	[8] [9]
Powder Detergent	11	Good	[8] [9]
Bleach	14	Poor	[8] [9]

Substantivity

Substantivity refers to the longevity of a fragrance on a particular substrate. **5-Cyclohexadecen-1-one** demonstrates excellent substantivity, a key attribute for its use in leave-on products and laundry care.

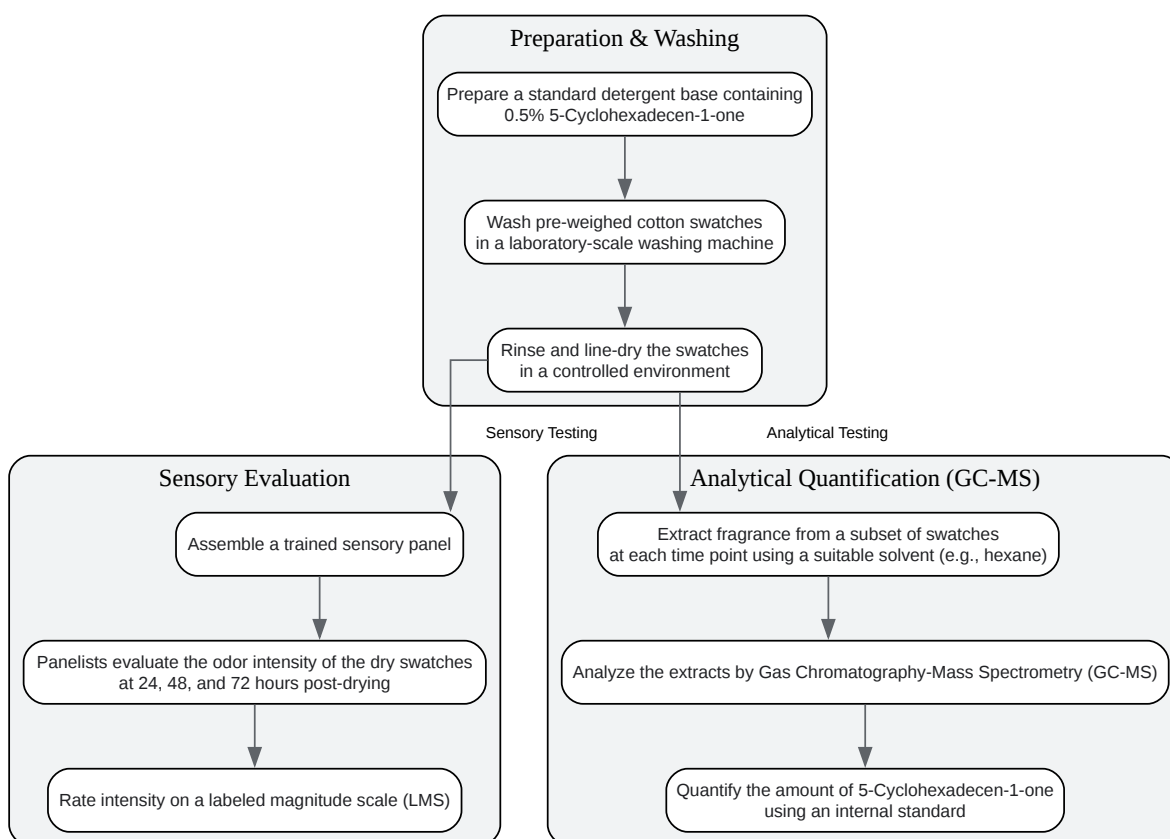
Substrate	Substantivity	Reference(s)
Skin	Good	[6] [8]
Dry Fabric	Good	[6] [8]
Wet Fabric	Good	[6] [8]
Hair	Good	[6] [8]
Tenacity on Blotter	> 400 hours	[10]

Experimental Protocols

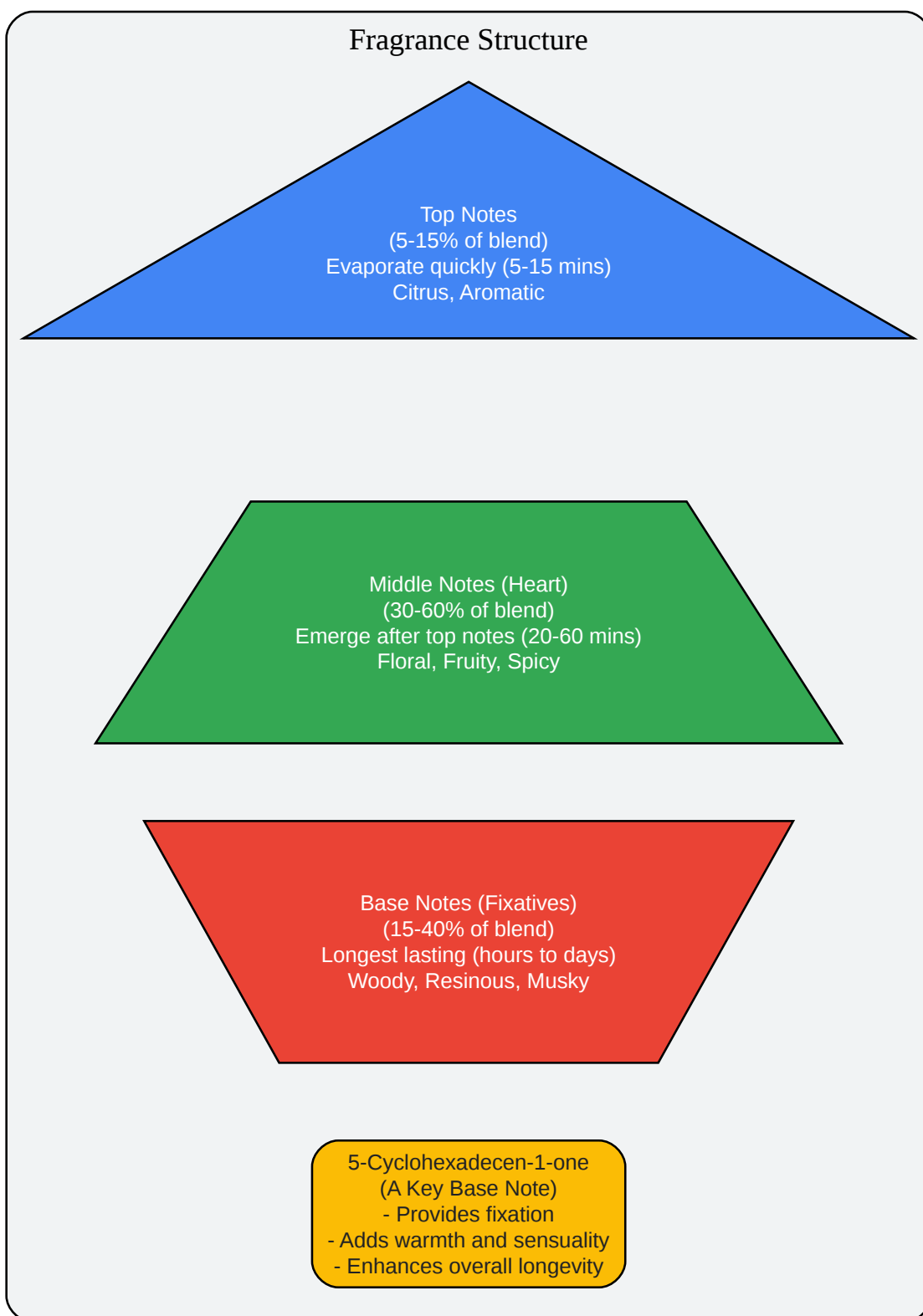
The following are detailed methodologies for the evaluation of **5-Cyclohexadecen-1-one** in fragrance formulations.

Sensory Analysis: Fragrance Evaluation on Blotter

This protocol outlines the standard procedure for the olfactory evaluation of **5-Cyclohexadecen-1-one** over time to assess its character and longevity.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. musk amberol [thegoodscentcompany.com]
- 2. 5-Cyclohexadecen-1-one | The Fragrance Conservatory [fragranceconservatory.com]
- 3. 5-Cyclohexadecen-1-one | C₁₆H₂₈O | CID 162268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ScenTree - Velvione® (CAS N° 37609-25-9) [scentree.co]
- 5. assets.takasago.com [assets.takasago.com]
- 6. karnatakaaromas.com [karnatakaaromas.com]
- 7. 5-CYCLOHEXADECEN-1-ONE CAS#: 37609-25-9 [chemicalbook.com]
- 8. paragonchem.sg [paragonchem.sg]
- 9. Ambretone | Takasago International Corporation [takasago.com]
- 10. fraterworks.com [fraterworks.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 5-Cyclohexadecen-1-one in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217015#application-of-5-cyclohexadecen-1-one-in-fragrance-formulation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com